

An In-depth Technical Guide to the Safe Handling of 5,6-Undecadiene

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Compound of Interest

Compound Name: 5,6-Undecadiene

Cat. No.: B108617

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5,6-undecadiene**, a diene hydrocarbon. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document combines available data with established safety protocols for similar unsaturated and flammable hydrocarbons. It is intended to supplement, not replace, institutional safety protocols and professional judgment.

Physical and Chemical Properties

The known physical and chemical properties of **5,6-undecadiene** are summarized in the table below. This information is critical for the safe design of experiments and for responding to accidental releases.

Property	Value/Descriptor
Systematic Name	undeca-5,6-diene
Molecular Formula	C ₁₁ H ₂₀
CAS Registry Number	18937-82-1[1]
Molecular Weight	Approximately 152.28 g/mol [1][2]
Boiling Point	Estimated around 180 °C[2]
Density	Approximately 0.8 g/cm ³ [2]
Solubility	Insoluble in water; Soluble in organic solvents like ether and benzene.[2]
Stability	Relatively stable under ambient conditions but sensitive to oxidation and polymerization.[2]

Reactivity and Hazardous Reactions

5,6-Undecadiene's reactivity is characteristic of unsaturated hydrocarbons, particularly dienes. Understanding these reactions is crucial for preventing unintended hazardous reactions.

Key Reactive Pathways:

- **Diels-Alder Reactions:** As a diene, it can participate in Diels-Alder cycloaddition reactions with dienophiles to form cyclohexene derivatives.[2]
- **Electrophilic Additions:** The double bonds are susceptible to electrophilic addition with halogens (e.g., Br₂, Cl₂) and hydrogen halides (e.g., HBr, HCl).[2]
- **Polymerization:** Under certain conditions, such as in the presence of catalysts or upon exposure to heat, **5,6-undecadiene** can undergo polymerization.[2] This can be a hazardous, exothermic reaction if not controlled.
- **Oxidation:** As with other hydrocarbons, it is susceptible to oxidation.[2] Strong oxidizing agents should be avoided unless part of a controlled reaction.

- Combustion: **5,6-undecadiene** is a hydrocarbon and should be treated as a flammable liquid. It will readily combust in the presence of an ignition source and oxygen.

Safety and Handling Precautions

Given its flammability and reactivity, strict safety protocols must be followed when handling **5,6-undecadiene**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific experimental conditions should be conducted to determine the appropriate level of PPE. The following are general recommendations for handling flammable and reactive liquids:

- Eye Protection: Chemical safety goggles or a face shield should be worn at all times to protect against splashes.[3][4]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves (minimum 4mil thickness), are essential to prevent skin contact.[5] For prolonged contact or when handling larger quantities, heavier-duty gloves may be necessary.[5]
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory to protect against spills and fire.[5] For larger scale operations, additional protective clothing like aprons or sleeves may be required.[5]
- Respiratory Protection: All work with **5,6-undecadiene** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[6]

Engineering Controls

- Ventilation: A properly functioning chemical fume hood is the primary engineering control for minimizing inhalation exposure.[6]
- Fire Safety: An appropriate fire extinguisher (e.g., CO₂, dry chemical) must be readily accessible. Fire blankets and safety showers should also be in the vicinity.
- Grounding and Bonding: To prevent static electricity buildup, which can be an ignition source, containers and equipment used for transferring **5,6-undecadiene** should be properly

grounded and bonded.[3]

Storage

- Store in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[3]
- Store away from incompatible materials, particularly oxidizing agents.
- Use a flammable liquids storage cabinet for long-term storage.

First Aid Measures

In the event of exposure to **5,6-undecadiene**, immediate action is crucial.

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[7]
- Skin Contact: Remove all contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[8] Seek medical attention if irritation develops.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[7] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting, as this can lead to aspiration of the chemical into the lungs.[8][9] Seek immediate medical attention.

Experimental Protocol: Diels-Alder Reaction with Maleic Anhydride

This protocol is a generalized procedure for a Diels-Alder reaction, a common application for dienes like **5,6-undecadiene**. Researchers should adapt this protocol based on the specific stoichiometry and reaction kinetics of their system.

Objective: To synthesize a cyclohexene derivative via a Diels-Alder reaction between **5,6-undecadiene** and maleic anhydride.

Materials:

- **5,6-undecadiene**
- Maleic anhydride
- Toluene (or other suitable high-boiling, non-polar solvent)
- Round-bottom flask
- Reflux condenser
- Heating mantle with a stirrer
- Stir bar
- Crystallizing dish
- Buchner funnel and filter paper
- Cold ether (for washing)

Procedure:

- Preparation: In a certified chemical fume hood, add a magnetic stir bar to a dry round-bottom flask.
- Reagent Addition: Add maleic anhydride to the flask, followed by the addition of toluene.
- Initiation: While stirring, add **5,6-undecadiene** to the reaction mixture.
- Reflux: Assemble a reflux apparatus and gently heat the mixture to the boiling point of the solvent. Maintain a gentle reflux for the desired reaction time (this will need to be determined empirically, but a starting point could be 1-2 hours).
- Cooling and Crystallization: Once the reaction is complete, allow the mixture to cool to room temperature. The product may begin to crystallize. The process can be aided by gently scratching the inside of the flask with a glass rod.

- Isolation: Filter the solid product using a Buchner funnel.
- Washing: Wash the collected solid with multiple portions of cold ether to remove unreacted starting materials and impurities.
- Drying: Air-dry the product on the filter paper or in a desiccator.
- Characterization: Determine the melting point and obtain spectroscopic data (e.g., NMR, IR) to confirm the structure and purity of the product.

Visualized Workflows

Logical Relationship of Reactivity

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